

2,2,3,3,4,4,4-Heptafluoro-1-butanol physical properties

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Compound of Interest

Compound Name: 2,2,3,3,4,4,4-Heptafluoro-1-butanol

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An In-depth Technical Guide to the Physical Properties of **2,2,3,3,4,4,4-Heptafluoro-1-butanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2,3,3,4,4,4-Heptafluoro-1-butanol (CAS No: 375-01-9), also known as 1,1-Dihydroperfluorobutanol, is a fluorinated alcohol with the linear formula $\text{CF}_3\text{CF}_2\text{CF}_2\text{CH}_2\text{OH}$.^[1] Its unique properties, derived from its highly fluorinated structure, make it a compound of significant interest in various advanced applications. These include its use as a specialty solvent in chemical synthesis, particularly for fluorinated compounds, and as a component in the production of high-performance fluorinated polymers used in the electronics and automotive industries.^[2] This guide provides a detailed overview of its core physical properties, outlines general experimental methodologies for their determination, and presents logical workflows for property characterization.

Core Physical Properties

The physical characteristics of **2,2,3,3,4,4,4-Heptafluoro-1-butanol** have been determined through various standardized analytical methods. The quantitative data are summarized in the table below for ease of reference and comparison.

Property	Value	Conditions	Source(s)
Molecular Formula	C ₄ H ₃ F ₇ O	-	[2][3]
Molecular Weight	200.05 g/mol	-	[1][4]
Appearance	Colorless, clear liquid	Standard Temperature & Pressure	[5][6]
Boiling Point	96 - 97 °C (369 - 370 K)	Atmospheric Pressure	[1][7][8]
Density	1.6 g/mL	at 25 °C	[1][4]
Refractive Index (n _D)	1.3	at 20 °C	[1][4]
Flash Point	25 °C (77 °F)	Closed Cup	[1]
Enthalpy of Vaporization (Δ _{vap} H)	43.6 kJ/mol	at 286 K	[8]
Solubility	Not miscible or difficult to mix in water.	-	[7][9]
Vapor Pressure	See Antoine Equation Parameters Below	273 - 298 K	[8]

Antoine Equation Parameters: The relationship between vapor pressure (P, in bar) and temperature (T, in Kelvin) is described by the Antoine equation, $\log_{10}(P) = A - (B / (T + C))$.

- A: 0.81678
- B: 220.148
- C: -196.864 These coefficients were calculated by NIST from experimental data over a temperature range of 273 K to 297.9 K.[8]

Experimental Protocols

The determination of the physical properties listed above requires precise and standardized experimental protocols. While the specific literature (often cited as "lit." in catalogs) contains the

detailed reports, this section outlines the general methodologies employed for such characterizations.

3.1 Boiling Point Determination The boiling point is typically determined via distillation. The sample is heated in a distillation apparatus at atmospheric pressure. The temperature at which the liquid and vapor phases are in equilibrium, observed as a stable plateau on the thermometer during distillation, is recorded as the boiling point.

3.2 Density Measurement Density is commonly measured using a pycnometer or a digital density meter. The mass of a precisely known volume of the substance is measured at a controlled temperature (e.g., 25 °C). The density is then calculated by dividing the mass of the liquid by its volume.

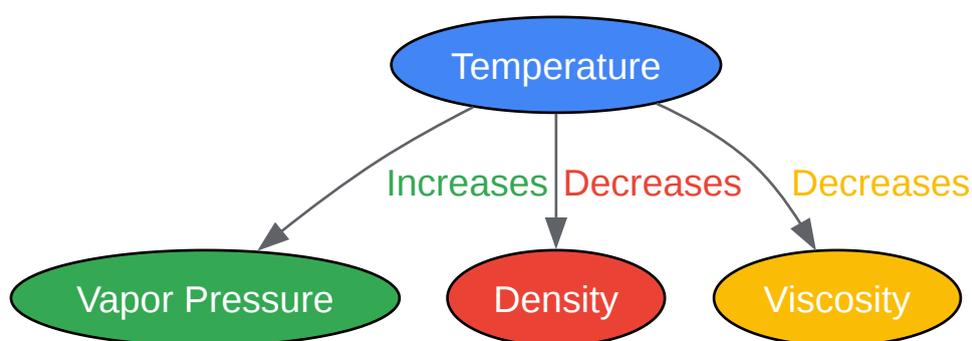
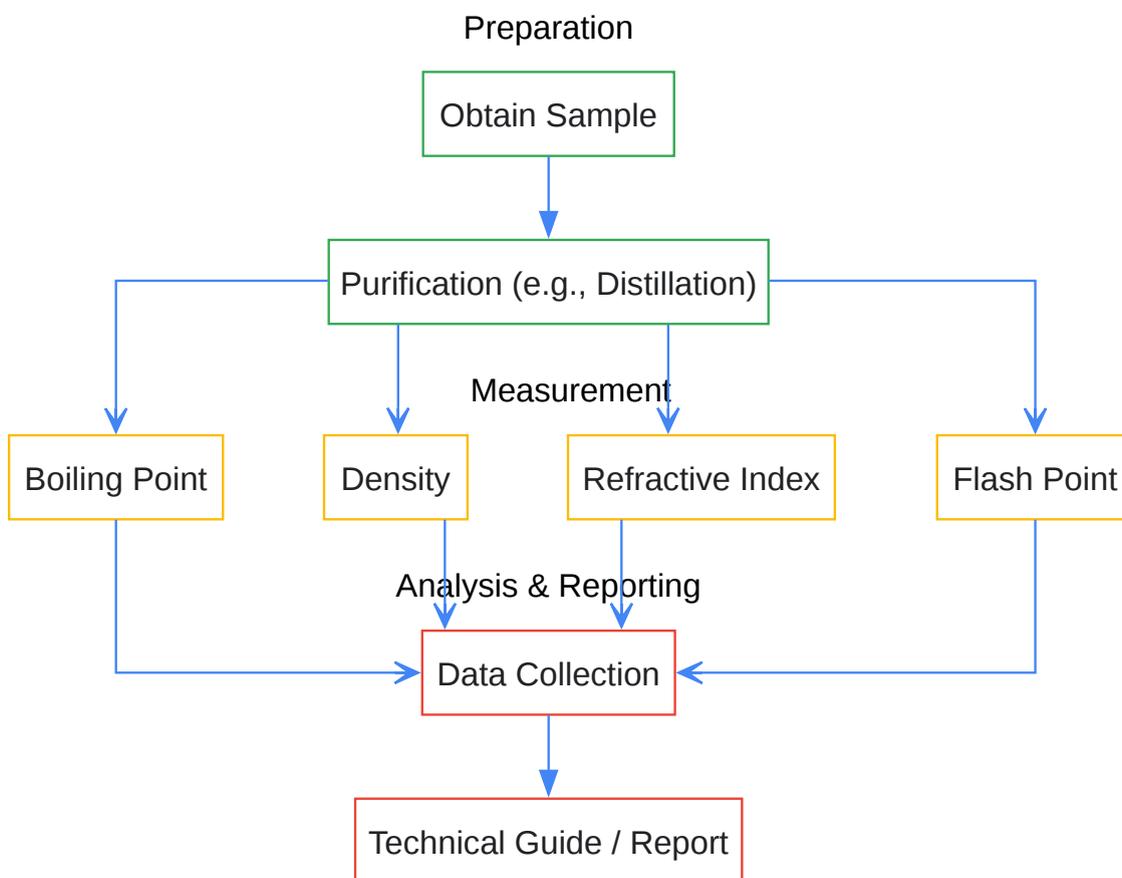
3.3 Refractive Index Measurement A refractometer, such as an Abbé refractometer, is used to measure the refractive index. A small sample of the liquid is placed on the prism, and the instrument measures the extent to which light is bent (refracted) as it passes through the substance at a specific temperature (e.g., 20 °C) and wavelength (typically the sodium D-line, 589 nm).

3.4 Flash Point Determination The flash point is determined using a closed-cup apparatus (e.g., Pensky-Martens or Tag Closed-Cup tester). The sample is heated at a controlled rate in a closed container. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite to produce a brief flash.^[1]

3.5 Vapor Pressure and Enthalpy of Vaporization Vapor pressure data is often obtained using static or dynamic methods. A static method involves measuring the pressure of the vapor in equilibrium with the liquid at different temperatures in a closed system. The enthalpy of vaporization can then be calculated from the vapor pressure data using the Clausius-Clapeyron equation. The data from Meeks and Goldfarb (1967) cited by NIST would have been obtained through such a method.^{[3][8]}

Visualizations: Workflows and Relationships

To illustrate the processes and principles involved in characterizing **2,2,3,3,4,4,4-Heptafluoro-1-butanol**, the following diagrams are provided.



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